

Technical Support Center: Optimizing Cyazofamid Spray Application

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Compound of Interest

Compound Name: Cyazofamid

Cat. No.: B129060

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on optimizing the spray application of **Cyazofamid** for maximum crop coverage and experimental accuracy.

Troubleshooting Guide

This guide addresses common issues encountered during the application of **Cyazofamid** in experimental settings.

| Problem | Potential Cause | Troubleshooting Steps |
|---|---|--|
| Poor Disease Control Despite Cyazofamid Application | Inadequate spray coverage. | <ul style="list-style-type: none">- Verify sprayer calibration to ensure the target application rate is achieved.[1][2]- Assess spray coverage using water-sensitive paper placed at different locations within the crop canopy.[3][4]- Increase spray volume (water carrier rate) to improve coverage, especially in dense canopies.[5][6]- Select nozzles and pressure settings that produce a "medium" droplet size for fungicides to balance coverage and drift.[7] |
| Incorrect application timing. | <ul style="list-style-type: none">- Apply Cyazofamid preventatively, before or in the early stages of disease development.[8][9]- Time applications before rain events to allow the product to dry on the foliage, as Cyazofamid is rain-resistant after drying.[8][9] | |
| Fungicide resistance. | <ul style="list-style-type: none">- Alternate or tank-mix Cyazofamid with fungicides from a different FRAC group (mode of action).[8] | |
| Improper spray solution pH. | <ul style="list-style-type: none">- Check the pH of the spray solution, as highly alkaline or acidic water can affect the stability of some fungicides.[1][3] | |

| | | |
|---|--|--|
| Uneven Crop Coverage (Observed on Water-Sensitive Paper) | Incorrect nozzle selection or setup. | - Ensure the correct nozzle type is being used for fungicide application (e.g., flat-fan nozzles for broadcast applications).[10] - Verify that all nozzles on the boom are of the same type and size.[3] - Check for clogged or worn nozzles that can disrupt the spray pattern.[3] |
| Improper boom height. | - Adjust the boom height to the manufacturer's recommendation for the specific nozzle being used to ensure proper spray pattern overlap, typically around 20 inches above the target.[5][10] | |
| Excessive sprayer speed. | - Reduce the sprayer's ground speed to improve coverage and canopy penetration.[5][6] | |
| Significant Spray Drift | Unfavorable environmental conditions. | - Avoid spraying in high wind conditions (generally above 10 mph).[11][12] - Do not spray during temperature inversions (calm, cool air near the ground with warmer air above), which often occur in the early morning or late evening.[11][13] - Be cautious in hot and dry conditions, as high temperatures and low humidity increase droplet evaporation and drift potential.[13][14] |
| Incorrect droplet size. | - Select nozzles and pressures that produce medium to coarse | |

droplets, as very fine droplets are highly susceptible to drift.

[11][15] - Consider using drift-reducing nozzles (e.g., air-induction nozzles).[13]

Use of inappropriate adjuvants.

- Incorporate a drift control agent in the tank mix to increase droplet size and reduce the number of fine droplets.

Frequently Asked Questions (FAQs)

1. What is the recommended spray volume for **Cyazofamid** application?

Higher water volumes generally lead to better coverage, especially in dense crop canopies.[5] For ground applications, a spray volume of 15 to 20 gallons per acre (approximately 57 to 76 liters per acre) is often recommended for foliar fungicides.[6] Some studies suggest that for fungicides, using up to 50 gallons per acre can result in better coverage.[8]

2. What type of nozzle is best for applying **Cyazofamid**?

For broadcast applications of fungicides like **Cyazofamid**, flat-fan nozzles are a common and effective choice as they provide a uniform spray pattern with proper overlap.[10] It is crucial to select nozzles that produce a "medium" droplet size to balance good coverage with reduced drift potential.[7]

3. How does spray pressure affect **Cyazofamid** application?

Increasing spray pressure generally decreases droplet size, which can lead to better coverage but also increases the risk of spray drift.[11] It is important to operate nozzles within their recommended pressure range to maintain a consistent spray pattern and droplet size.[16]

4. Can I tank-mix **Cyazofamid** with other pesticides or adjuvants?

Yes, **Cyazofamid** can be tank-mixed with other products. However, it is essential to check for physical and chemical compatibility.[2] Always perform a jar test before mixing products in the spray tank to ensure they are compatible.[17] When tank-mixing, follow the proper mixing order, which is often detailed on the product labels.[17]

5. What is the rainfastness of **Cyazofamid**?

Cyazofamid has good rainfastness and is resistant to rain erosion after the spray has dried on the plant surface.[9] It is recommended to allow at least 2 hours for the product to dry before rainfall.[9]

6. How do environmental conditions impact **Cyazofamid** application?

Wind speed and direction, temperature, and relative humidity all significantly impact spray application. High winds increase drift, while high temperatures and low humidity can cause droplets to evaporate, making them more prone to drift.[13][14] Spraying should be avoided during temperature inversions.[11][13]

Data Presentation

Table 1: Recommended Nozzle Types and Operating Parameters for Fungicide Application

| Nozzle Type | Droplet Size Category | Optimal Pressure Range (PSI) | Recommended Use for Cyazofamid Application |
|-------------------------|-----------------------|------------------------------|--|
| Standard Flat-Fan | Medium | 30 - 60 | Broadcast application for uniform coverage of foliage. |
| Extended-Range Flat-Fan | Medium to Coarse | 15 - 40 | Versatile for broadcast applications, produces coarser droplets at lower pressures to reduce drift. [10] |
| Air-Induction Flat-Fan | Coarse to Very Coarse | 30 - 90 | Excellent for drift reduction by producing larger, air-filled droplets. |
| Hollow Cone | Fine to Medium | 40 - 100 | Often used for insecticides and fungicides where thorough coverage and canopy penetration are critical. |

Table 2: Influence of Adjuvants on Spray Droplet Characteristics

| Adjuvant Type | Primary Function | Effect on Droplet Size | Impact on Coverage |
|--|------------------|------------------------|--|
| Non-ionic Surfactant (NIS) | Spreader, Wetter | May slightly decrease | Improves spreading and wetting on the leaf surface. |
| Crop Oil Concentrate (COC) / Methylated Seed Oil (MSO) | Penetrant | Can increase | Enhances penetration of the active ingredient into the plant tissue. |
| Drift Control Agent | Drift Reduction | Increases | Reduces the number of fine, drift-prone droplets. |
| Organosilicone Surfactant | Super Spreader | Can decrease | Dramatically reduces surface tension for extensive spreading and coverage. |

Experimental Protocols

Protocol 1: Evaluation of Spray Coverage Using Water-Sensitive Paper

Objective: To quantitatively assess the spray coverage of a **Cyazofamid** application within a crop canopy.

Materials:

- Water-sensitive paper (WSP)
- Stapler or clips
- Gloves
- Scanner or high-resolution camera
- Image analysis software (e.g., ImageJ, SnapCard)[\[18\]](#)

Methodology:

- **Placement of WSP:** Before spraying, place WSP cards at various locations and orientations within the crop canopy. Include cards in the upper, middle, and lower canopy, and orient them horizontally (facing up) and vertically to simulate different leaf surfaces.
- **Sprayer Application:** Apply the **Cyazofamid** solution using the desired sprayer setup (nozzle type, pressure, speed, etc.).
- **Card Collection:** After the spray has dried, carefully collect the WSP cards, avoiding contact with the stained areas.
- **Image Acquisition:** Scan or photograph the WSP cards at a high resolution. Ensure consistent lighting and a uniform background.
- **Image Analysis:**
 - Use image analysis software to determine the percentage of the card area covered by spray droplets.[\[19\]](#)
 - The software can also be used to count the number of droplets per unit area (droplet density).[\[19\]](#)
- **Data Interpretation:** Analyze the data to compare coverage between different parts of the canopy and to determine if the application meets the desired coverage targets (e.g., a certain percentage of area covered or a specific droplet density).

Protocol 2: Sprayer Calibration for Accurate **Cyazofamid** Application

Objective: To ensure the sprayer is delivering the intended volume of **Cyazofamid** solution per unit area.

Materials:

- Calibrated measuring container
- Stopwatch

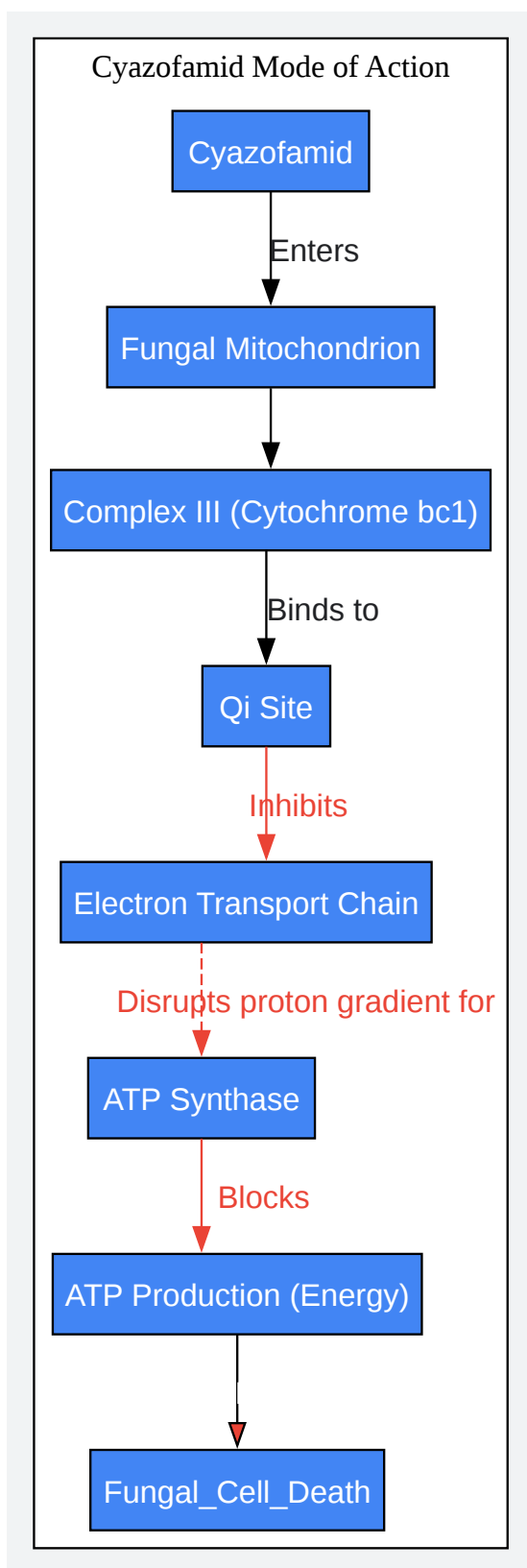
- Measuring tape
- Clean water

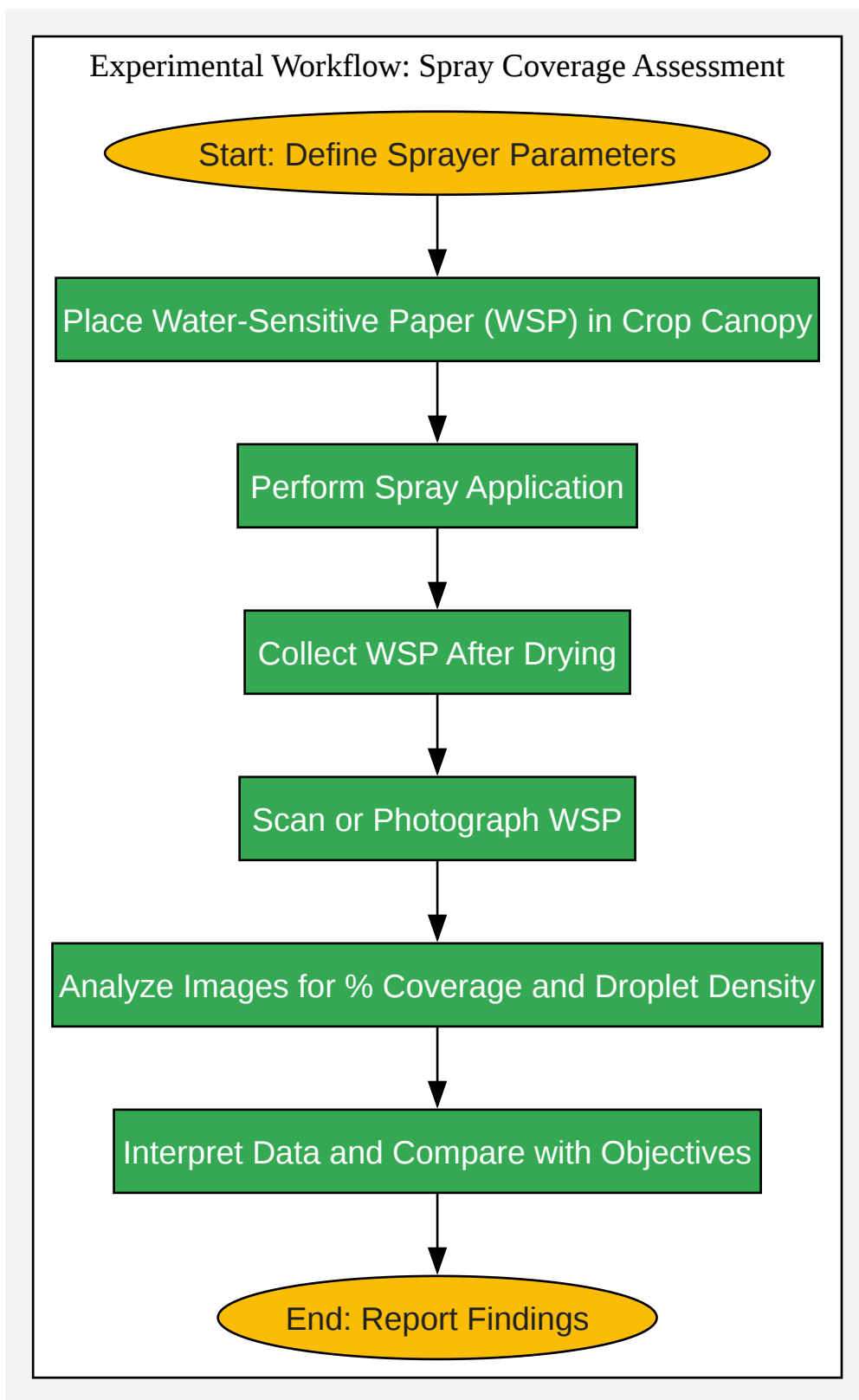
Methodology:

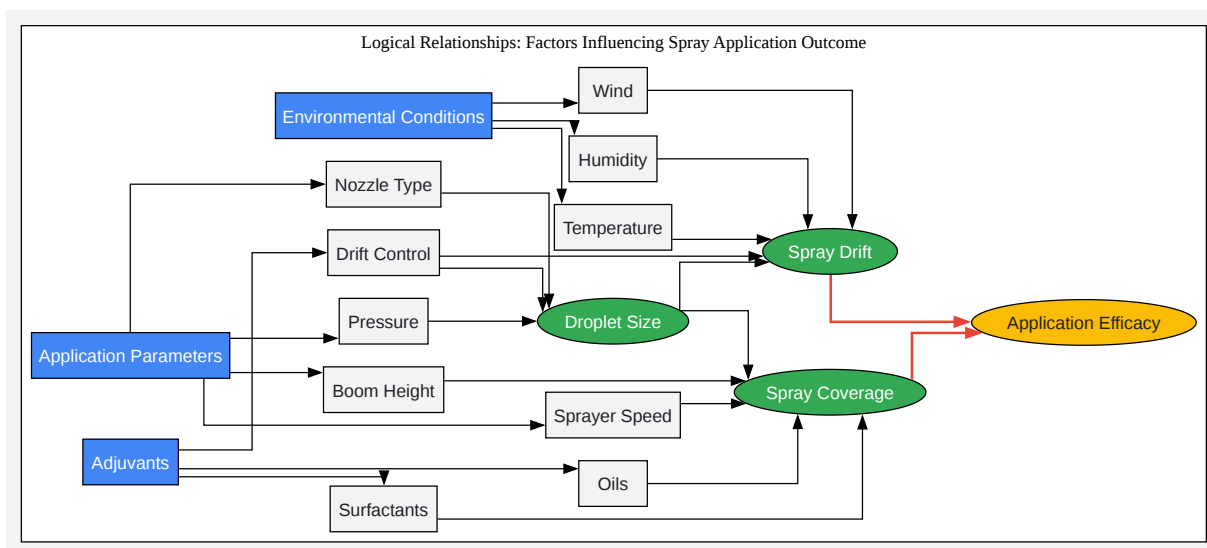
- Check Nozzles: Ensure all nozzles are clean, functioning correctly, and are of the same type and size.
- Measure Nozzle Flow Rate:
 - Park the sprayer on a level surface and engage the pump.
 - Set the desired spray pressure.
 - Place a measuring container under one nozzle and collect the output for a set amount of time (e.g., 30 or 60 seconds).
 - Repeat this for several nozzles to ensure consistent output across the boom. The flow rate should not vary by more than 10% between nozzles.
- Determine Sprayer Speed:
 - Measure a known distance in the field (e.g., 100 or 200 feet).
 - Record the time it takes to drive this distance at the intended spraying speed.
 - Calculate the speed in miles per hour (MPH).
- Calculate Application Rate:
 - Use the following formula to calculate the gallons per acre (GPA): $GPA = (GPM * 5940) / (MPH * W)$ Where:
 - GPM = Gallons per minute per nozzle
 - MPH = Miles per hour
 - W = Nozzle spacing in inches

- **Adjust as Needed:** If the calculated GPA is not the desired rate, adjust the spray pressure or travel speed and repeat the calibration process. Note that changing the pressure will also affect droplet size.

Visualizations







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Phone: (601) 213-4426
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